

long-term storage and stability of JNJ-39758979 dihydrochloride solutions

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Compound of Interest

Compound Name: JNJ-39758979 dihydrochloride

Cat. No.: B608215

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JNJ-39758979 Dihydrochloride Solutions: Technical Support Center

This technical support center provides guidance on the long-term storage and stability of **JNJ-39758979 dihydrochloride** solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **JNJ-39758979 dihydrochloride**?

JNJ-39758979 dihydrochloride is a high-affinity and selective antagonist for the histamine H4 receptor (H4R).[1][2] It exhibits more than 80-fold selectivity for the H4 receptor over other histamine receptors.[1][2] The compound is orally bioavailable and has been investigated for its anti-inflammatory and antipruritic activities.[1][3]

Q2: In what solvents is **JNJ-39758979 dihydrochloride** soluble?

JNJ-39758979 dihydrochloride is soluble in several common laboratory solvents. The following table summarizes its solubility.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	100 mM[1][2]	29.42 mg/mL	Based on MW of 294.22 g/mol [1][2]
DMSO	100 mM[1][2]	29.42 mg/mL	Some suppliers note ≥ 10 mg/mL[4]
Ethanol	-	≥ 10 mg/mL[4]	-

Note: The molecular weight of JNJ-39758979 as the free base is 221.31 g/mol , while the dihydrochloride salt is 294.22 g/mol .[1][5] Always use the batch-specific molecular weight provided on the Certificate of Analysis for precise calculations.[1]

Q3: How should I prepare a stock solution?

It is recommended to prepare fresh solutions for immediate use whenever possible.[3] For a detailed step-by-step guide, please refer to the "Experimental Protocols" section below. A general workflow is also visualized in the diagram under that section.

Q4: How should I store the solid (powder) form of the compound?

Storage recommendations for the solid form of **JNJ-39758979 dihydrochloride** vary slightly by supplier. For optimal shelf life, adhere to the conditions specified on the product's vial and Certificate of Analysis.

Storage Condition	Duration	Supplier Recommendation
Desiccate at Room Temp	-	R&D Systems / Tocris[1][2]
-20°C	≥ 4 years	Cayman Chemical[4]
-20°C	3 years	InvivoChem[6]
4°C	2 years	InvivoChem[6]

Q5: How should I store stock solutions for long-term stability?

Once prepared, stock solutions should be stored in tightly sealed vials, protected from light, and aliquoted to avoid repeated freeze-thaw cycles.[\[3\]](#)[\[6\]](#)

Storage Temperature	Recommended Duration	Notes
-80°C	Up to 6 months [3] [6]	Recommended for longest-term storage.
-20°C	Up to 1 month [3] [6]	Suitable for shorter-term storage.

Q6: Is there detailed, publicly available data on the degradation pathways or long-term stability of **JNJ-39758979 dihydrochloride** in solution?

Currently, there are no comprehensive, publicly available studies detailing forced degradation, degradation kinetics, or specific degradation pathways for **JNJ-39758979 dihydrochloride** in various solvents and conditions. The information available is primarily from commercial suppliers and provides general storage guidelines. For experiments highly sensitive to compound stability, researchers should consider performing their own stability validation for their specific experimental conditions (e.g., solvent, concentration, temperature, and duration).

Troubleshooting Guide

Q: My compound is not dissolving properly. What should I do?

If you encounter solubility issues, consider the following steps:

- **Verify the Solvent and Concentration:** Double-check that you are using a recommended solvent (e.g., DMSO or water) and that you have not exceeded the maximum solubility limits (up to 100 mM).[\[1\]](#)[\[2\]](#)
- **Gentle Warming:** Warm the solution gently (e.g., in a 37°C water bath) to aid dissolution.
- **Sonication:** Use a bath sonicator for a short period to help break up any solid aggregates.[\[3\]](#)
[\[5\]](#)

- **Use Fresh Solvent:** Ensure you are using high-purity, anhydrous solvent (especially for DMSO, which can be hygroscopic).

Q: I observed precipitation in my stock solution after storing it in the freezer. Is it still usable?

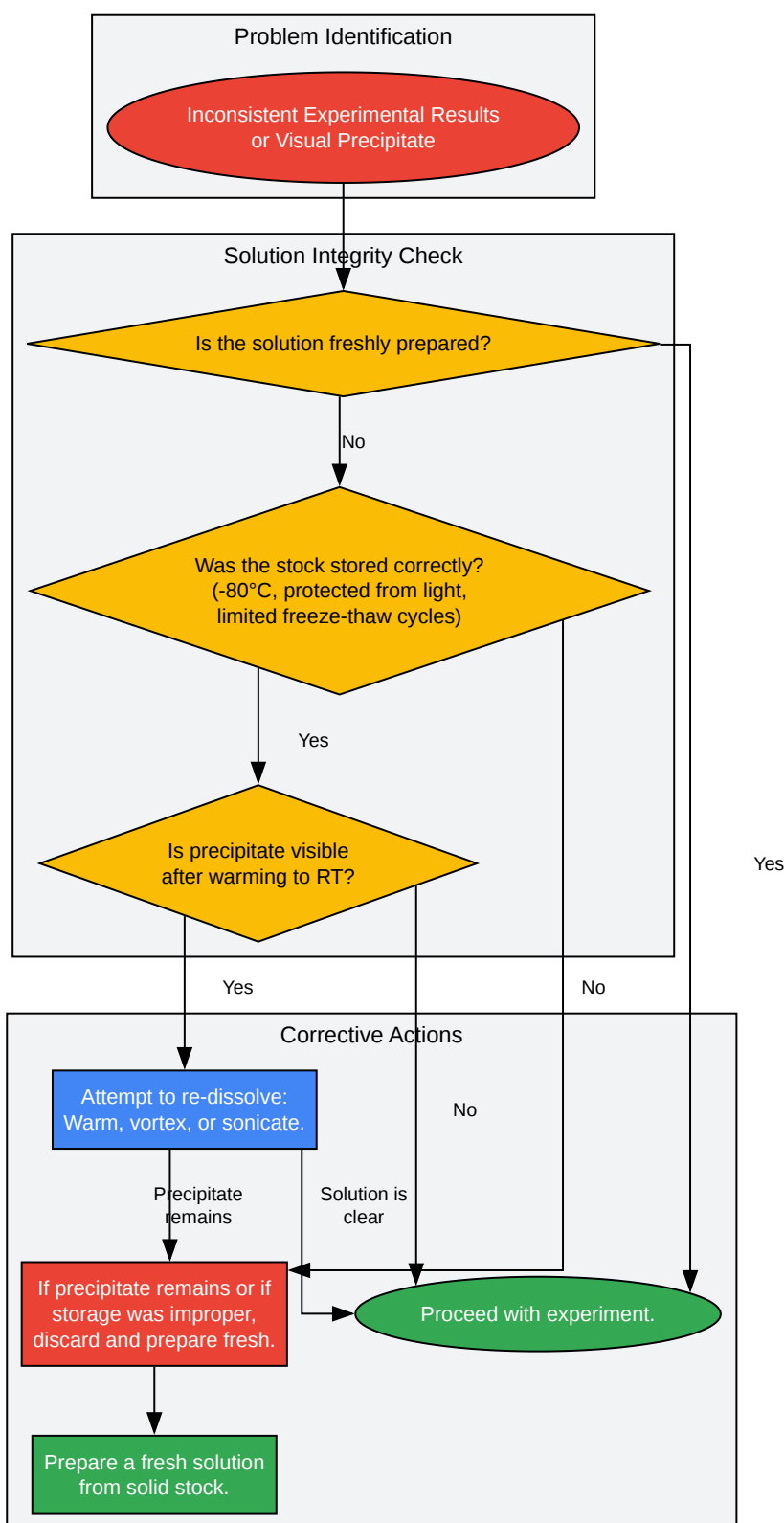
Precipitation can occur if the compound's solubility limit is exceeded at a lower temperature.

- **Re-dissolve:** Before use, allow the vial to equilibrate to room temperature for at least 60 minutes. Then, warm it gently and vortex or sonicate to ensure all precipitate has redissolved completely.
- **Visual Inspection:** Always visually inspect the solution to ensure it is clear before making dilutions for your experiment.
- **Consider Lower Concentration:** If precipitation is a recurring issue, consider preparing and storing a slightly less concentrated stock solution.

Q: My experimental results are inconsistent. Could the stability of my **JNJ-39758979 dihydrochloride** solution be the cause?

Inconsistent results can be a sign of compound degradation.

- **Prepare Fresh Solutions:** The most reliable practice is to prepare solutions fresh on the day of the experiment.[\[3\]](#)
- **Avoid Repeated Freeze-Thaw Cycles:** Use aliquots for your stock solutions to avoid subjecting the entire stock to multiple temperature changes.[\[6\]](#)
- **Protect from Light:** Store stock solutions in amber vials or wrap clear vials in foil to protect them from light, as recommended by some suppliers.[\[3\]](#)[\[5\]](#)



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Caption: Troubleshooting workflow for JNJ-39758979 solutions.

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **JNJ-39758979 dihydrochloride** in DMSO.

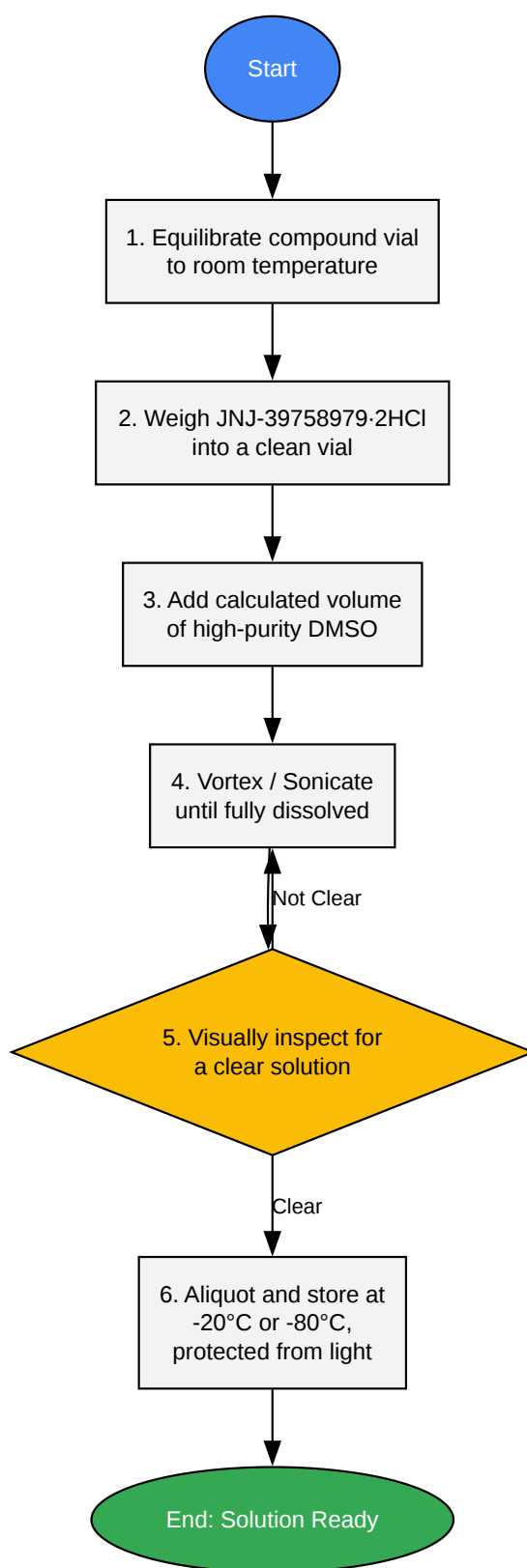
Materials:

- **JNJ-39758979 dihydrochloride** (solid)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated balance
- Appropriate glass vial (e.g., amber glass)
- Pipettes and sterile tips
- Vortex mixer

Methodology:

- **Equilibration:** Before opening, allow the vial of solid **JNJ-39758979 dihydrochloride** to equilibrate to room temperature for at least 60 minutes. This prevents condensation of moisture on the compound.
- **Weighing:** Weigh the desired amount of **JNJ-39758979 dihydrochloride** in a clean, dry vial. For example, to prepare 1 mL of a 10 mM solution, weigh out 2.94 mg (using a molecular weight of 294.22 g/mol).
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of DMSO to the vial. For the example above, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex the solution until the solid is completely dissolved. If necessary, gentle warming (to 37°C) or brief sonication can be used to facilitate dissolution.

- Storage: If not for immediate use, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store the aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.^[3]^[6]



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Caption: Workflow for preparing a stock solution of JNJ-39758979.

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